

Safeguarding Your Research: A Comprehensive Guide to Handling 6-(Dimethylamino)nicotinonitrile

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Compound of Interest

Compound Name: 6-(Dimethylamino)nicotinonitrile

Cat. No.: B047977

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This guide provides essential safety and logistical information for the handling and disposal of **6-(Dimethylamino)nicotinonitrile** (CAS No. 154924-17-1). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Essential Safety Information at a Glance

Proper handling of **6-(Dimethylamino)nicotinonitrile** is dictated by its hazard profile. The following table summarizes its key identifiers and safety information.

Parameter	Value/Instruction
CAS Number	154924-17-1[1][2]
Molecular Formula	C8H9N3[1][2]
Molecular Weight	147.18[1][2]
Appearance	White solid[3][4]
Storage	Sealed in a dry, cool, and well-ventilated place, at 2-8°C[1][5]

Hazard Identification and Personal Protective Equipment (PPE)

6-(Dimethylamino)nicotinonitrile is classified as a hazardous substance. The GHS hazard statements indicate it is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

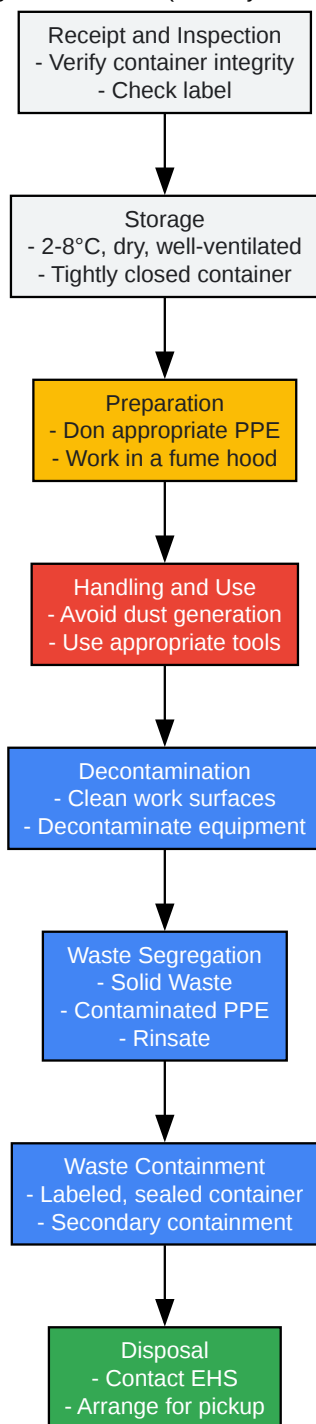
Hazard Statement	GHS Classification	Recommended Personal Protective Equipment (PPE)
H302	Harmful if swallowed	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. ^[4]
H312	Harmful in contact with skin	Wear protective gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. ^{[6][7]}
H315	Causes skin irritation	Wear protective gloves. ^{[1][8]}
H319	Causes serious eye irritation	Wear safety goggles with side shields or a face shield. ^{[8][9]}
H332	Harmful if inhaled	Use only in a well-ventilated area, preferably within a chemical fume hood. ^{[4][5]}
H335	May cause respiratory irritation	Avoid breathing dust. Use a NIOSH/MSHA approved respirator if ventilation is inadequate. ^{[5][8]}

Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.^{[5][6]}

Procedural Workflow for Handling 6-(Dimethylamino)nicotinonitrile

The following diagram outlines the standard operating procedure for the safe handling of **6-(Dimethylamino)nicotinonitrile** from receipt to disposal.

Safe Handling Workflow for 6-(Dimethylamino)nicotinonitrile

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **6-(Dimethylamino)nicotinonitrile**.

Step-by-Step Operational and Disposal Plan

I. Operational Plan: From Receipt to Use

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the label is intact and legible.
- Storage: Store the container in a designated, cool, dry, and well-ventilated area at 2-8°C.^[1] Keep the container tightly closed.^{[4][5]}
- Preparation for Handling:
 - Before handling, ensure you are wearing the appropriate PPE: a laboratory coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with side shields or a face shield.
 - Conduct all handling procedures that may generate dust within a certified chemical fume hood.^[4]
- Handling and Use:
 - Avoid generating dust when handling the solid material.
 - Use appropriate tools (e.g., spatula, brush) to handle the chemical.
 - Do not eat, drink, or smoke in the handling area.^[4]
 - Wash hands thoroughly after handling.^[8]

II. Disposal Plan: Managing Waste Safely

- Waste Segregation and Collection:
 - Solid Waste: Carefully collect any residual powder and contaminated disposable items (e.g., weigh boats, pipette tips) into a designated, clearly labeled hazardous waste container.

- Contaminated Labware and PPE: Disposable items such as gloves and absorbent pads that are contaminated must be disposed of as hazardous waste. Place them in the same designated container as the solid waste. For non-disposable labware, triple rinse with a suitable solvent (e.g., acetone, ethanol) and collect the rinsate as hazardous waste.
- Rinsate: Collect all rinsate from cleaning contaminated labware in a separate, clearly labeled "Halogenated Organic Solvent Waste" container. Do not pour rinsate down the drain.[\[10\]](#)
- Waste Container and Storage:
 - Use a chemically resistant, leak-proof container with a secure screw-top cap for all waste.
 - Store the sealed waste container in a designated and well-ventilated satellite accumulation area, away from incompatible materials. The storage area should have secondary containment.
- Arranging for Disposal:
 - Dispose of the waste through a licensed hazardous waste disposal company.[\[10\]](#) Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

First Aid Measures

- If Swallowed: Rinse mouth. Get medical attention.[\[5\]](#)[\[6\]](#)
- If on Skin: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[\[6\]](#)[\[11\]](#)
- If Inhaled: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[5\]](#)[\[6\]](#)
- If in Eyes: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[6\]](#)

By adhering to these safety protocols, you can minimize the risks associated with handling **6-(Dimethylamino)nicotinonitrile** and ensure a safe and compliant laboratory environment.

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